Application Notes and Protocols for the Analytical Standards of 8-Oxohexadecanoic Acid

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Compound of Interest

Compound Name:	*8-Oxohexadecanoic acid*
CAS No.:	*2777-52-8*
Cat. No.:	*B3050670*

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Abstract

8-Oxohexadecanoic acid, a C16 keto fatty acid, is a molecule of growing interest in biomedical and metabolic research. Accurate and precise quantification of this analyte is critical for understanding its role in various physiological and pathological processes. This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the proper use of **8-Oxohexadecanoic acid** analytical standards. It details the physicochemical properties, handling, and storage of the standard, and presents validated protocols for its quantification using High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS). Furthermore, it outlines essential method validation parameters and troubleshooting advice to ensure data integrity and reliability.

Physicochemical Properties and Standard Specifications

An analytical standard is a highly purified and well-characterized compound used as a reference in analytical chemistry. The quality of the analytical standard is paramount for achieving accurate quantitative results.

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Table 1: Physicochemical Properties of **8-Oxohexadecanoic Acid**

Property	Value	Source
Molecular Formula	$C_{16}H_{30}O_3$	[1]
Molecular Weight	270.41 g/mol	[1]
CAS Number	2777-52-8	[1]
Appearance	White Solid	[1]
IUPAC Name	8-oxohexadecanoic acid	[1]
Synonyms	8-keto palmitic acid	[1]
Classification	Long-chain fatty acid, Oxo fatty acid	[2]

Analytical Standard Specifications:

- Purity: The analytical standard for **8-Oxohexadecanoic acid** should have a purity of ≥98%, as confirmed by techniques such as ^{1}H-NMR, ^{13}C-NMR, and mass spectrometry.
- Certificate of Analysis (CoA): A comprehensive CoA must accompany the standard. This document validates the identity, purity, concentration (if in solution), storage conditions, and expiration date of the material. All reputable suppliers, such as MilliporeSigma or TargetMol, provide these certificates.[1][3]
- Traceability: For regulated environments, standards should be traceable to national or international metrological institutes (e.g., NIST).

Handling, Storage, and Solution Preparation

The stability of the analytical standard is crucial for the longevity of its use and the validity of the measurements.

2.1. Storage and Stability:

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- Neat (Powder) Form: The solid standard should be stored at -20°C for long-term stability, which can extend up to three years.[1]
- In Solvent: Once dissolved, stock solutions should be stored at -80°C and are typically stable for up to one year.[1] Fatty acids in biological samples are best preserved at -80°C to prevent degradation.[4][5] Short-term storage of samples at +4°C for up to 7 days has been shown to be acceptable for some fatty acids before processing, but -80°C is the gold standard for long-term preservation.[6]
- Shipping: The standard is typically shipped with blue ice or at ambient temperature for short durations without compromising its integrity.[1]

2.2. Protocol for Preparation of Stock and Working Solutions: This protocol describes the preparation of a 1 mg/mL (1000 µg/mL) stock solution.

Materials:

- **8-Oxohexadecanoic acid** analytical standard
- Class A volumetric flasks (e.g., 1 mL, 5 mL, 10 mL)
- Calibrated analytical balance
- High-purity solvent (e.g., Ethanol, Methanol, or Acetonitrile)

Procedure:

- Allow the vial containing the solid standard to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- Accurately weigh approximately 1 mg of the standard using a calibrated analytical balance.
- Transfer the weighed standard to a 1 mL volumetric flask.
- Add a small amount of the chosen solvent to dissolve the solid completely. Gentle vortexing may be applied.
- Once dissolved, fill the flask to the 1 mL mark with the solvent.

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- Cap the flask and invert it several times to ensure homogeneity. This is your Stock Solution (1 mg/mL).
- Prepare intermediate and working standard solutions by performing serial dilutions from the stock solution. For example, to prepare a 100 µg/mL working solution, dilute 100 µL of the stock solution to 1 mL with the analysis solvent.

Analytical Methodologies

The choice of analytical technique depends on the available instrumentation, sample matrix, and required sensitivity. HPLC and GC-MS are two of the most powerful and commonly used methods for fatty acid analysis.

High-Performance Liquid Chromatography with Mass Spectrometry (HPLC-MS/MS)

This method is highly sensitive and specific, making it ideal for complex biological matrices. It allows for the direct analysis of the acid without derivatization.[7]

Principle: Reversed-phase HPLC separates compounds based on their hydrophobicity. The analyte is then ionized (typically by electrospray ionization, ESI, in negative mode) and detected by a mass spectrometer, which provides high selectivity and sensitivity.[7][8]

Instrumentation and Materials:

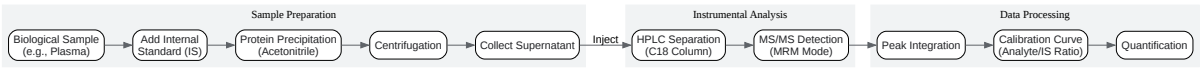
- UPLC or HPLC system coupled to a tandem mass spectrometer (e.g., QqQ or Q-TOF)
- C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 µm particle size)
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Internal Standard (IS): A deuterated analog, such as **8-Oxohexadecanoic acid**-d_4, is recommended to correct for extraction losses and matrix effects.[8]

Protocol:

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- Sample Preparation (e.g., Plasma):
  - To 100 µL of plasma, add 10 µL of the internal standard solution.
  - Add 300 µL of ice-cold acetonitrile to precipitate proteins.
  - Vortex for 1 minute, then centrifuge at 14,000 x g for 10 minutes at 4°C.
  - Transfer the supernatant to a clean vial for analysis.
- Chromatographic Conditions:
  - Flow Rate: 0.4 mL/min
  - Injection Volume: 5 µL
  - Gradient: Start at 30% B, increase to 95% B over 8 minutes, hold for 2 minutes, then return to initial conditions and re-equilibrate.
- Mass Spectrometry Conditions (Negative ESI):
  - Ion Source Temperature: 150°C
  - Capillary Voltage: 3.0 kV
  - MRM Transitions: Monitor specific precursor-to-product ion transitions for both the analyte and the internal standard. For **8-Oxohexadecanoic acid** (m/z 269.2), potential product ions would be determined by infusing the standard.

Workflow Diagram for HPLC-MS/MS Analysis



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Caption: Workflow for **8-Oxohexadecanoic acid** analysis by HPLC-MS/MS.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS offers excellent chromatographic resolution and is a robust technique for fatty acid analysis. However, it requires a chemical derivatization step to increase the volatility and thermal stability of the analyte.[9][10]

Principle: Derivatization converts the polar carboxylic acid and ketone functional groups into less polar and more volatile forms suitable for gas chromatography.[9] The most common approach is a two-step process: oximation of the keto group followed by silylation or esterification of the carboxyl group.[10]

Instrumentation and Materials:

- GC-MS system with an autosampler
- Capillary column (e.g., HP-5ms, 30 m x 0.25 mm x 0.25 µm)
- Derivatization Reagents:
  - Methoxyamine hydrochloride (MeOx) in pyridine
  - N-methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA) with 1% TMCS
- Heating block or oven

Protocol:

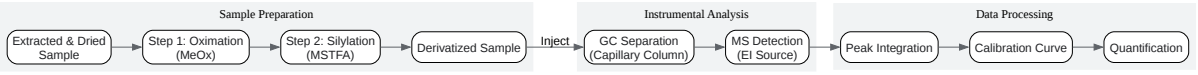
- Sample Extraction and Drying: Extract the fatty acids from the sample matrix using a suitable method (e.g., liquid-liquid extraction). Evaporate the solvent to complete dryness under a stream of nitrogen. It is critical that the sample is free of moisture, as this interferes with the silylation reaction.[11]
- Step 1: Oximation:
  - Add 50 µL of MeOx solution to the dried sample residue.[9]

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- Cap the vial tightly and heat at 37-60°C for 90 minutes to protect the keto group.[9]
- Cool the vial to room temperature.

- Step 2: Silylation/Esterification:
  - Add 50 µL of MSTFA to the vial.
  - Cap tightly and heat at 60°C for 30-60 minutes to derivatize the carboxylic acid group.[10]
  - Cool to room temperature. The sample is now ready for injection.
- GC-MS Conditions:
  - Injector Temperature: 250°C
  - Carrier Gas: Helium at a constant flow of 1 mL/min
  - Oven Program: Initial temperature of 80°C, hold for 2 min, ramp at 10°C/min to 280°C, hold for 5 min.
  - MS Transfer Line: 280°C
  - Ion Source: 230°C
  - Mode: Scan or Selected Ion Monitoring (SIM) for higher sensitivity.

Workflow Diagram for GC-MS Analysis



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Caption: Workflow for **8-Oxohexadecanoic acid** analysis by GC-MS.

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Method Validation and Quality Control

To ensure that an analytical procedure is suitable for its intended purpose, it must be validated.[12][13] Key validation parameters are defined by the International Council for Harmonisation (ICH) guidelines.[12][14]

Table 2: Key Analytical Method Validation Characteristics

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Parameter	Description & Acceptance Criteria
Specificity	The ability to assess the analyte unequivocally in the presence of other components (e.g., matrix components, impurities). Demonstrated by lack of interfering peaks at the analyte's retention time in blank samples.[13]
Linearity	The ability to obtain test results that are directly proportional to the concentration of the analyte. A minimum of 5 concentration levels should be used. The correlation coefficient (r^2) should be ≥0.99.[15]
Range	The interval between the upper and lower concentrations of the analyte that have been demonstrated with suitable precision, accuracy, and linearity.[13]
Accuracy	The closeness of the test results to the true value. Assessed by spike-recovery studies in the matrix. Recovery should typically be within 80-120%.[12]
Precision	The closeness of agreement among a series of measurements. Assessed as Repeatability (intra-day) and Intermediate Precision (inter-day). The relative standard deviation (RSD) should typically be ≤15%.[15]
Limit of Quantitation (LOQ)	The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy. Typically defined as a signal-to-noise ratio of 10.
Robustness	A measure of the method's capacity to remain unaffected by small, deliberate variations in method parameters (e.g., pH of mobile phase, column temperature).[12]

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Quality Control (QC) Samples: QC samples should be prepared at low, medium, and high concentrations within the calibration range and analyzed with each batch of unknown samples to ensure the validity of the run.

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